Application Note: 2,6-Dimethylphenyl Phosphorodichloridate in Synthesis[1][2][3]

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Compound of Interest	
Compound Name:	*2,6-Dimethylphenyl phosphorodichloridate*
CAS No.:	*18350-98-6*
Cat. No.:	*B14701618*

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Part 1: Introduction & Strategic Utility[1]

2,6-Dimethylphenyl phosphorodichloridate is a bifunctional organophosphorus electrophile.[1][2] While structurally similar to phenyl phosphorodichloridate, the introduction of methyl groups at the ortho positions of the aromatic ring significantly alters its electronic and steric profile.

Core Advantages

- Steric Filtering: The bulky 2,6-dimethylphenyl group shields the phosphorus center, reducing the rate of non-productive side reactions (such as hydrolysis) compared to unhindered phenyl esters.[1]
- Tunable Reactivity: It forms highly reactive mixed carboxylic-phosphoric anhydrides in situ, which are potent acylating agents for weak nucleophiles (e.g., anilines, bulky alcohols).[1]
- Leaving Group Stability: The 2,6-dimethylphenoxy group is a stable, non-nucleophilic leaving group that does not interfere with the subsequent coupling step, unlike some active esters

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that can cause acylation of the leaving group itself.[1]

Primary Applications

- Peptide Synthesis: Coupling of

  -methylated amino acids or extremely bulky residues (e.g., Aib, Val, Ile).[1]

- Esterification: Synthesis of esters from sterically hindered carboxylic acids and tertiary alcohols.

- Phosphorylation: Preparation of cyclic phosphates and phosphoramidates where regioselectivity is required.

Part 2: Mechanism of Action

The coupling efficiency of **2,6-Dimethylphenyl phosphorodichloridate** relies on the formation of a "Mixed Anhydride" intermediate.[1] The reaction proceeds in two distinct phases: Activation and Coupling.

Mechanistic Pathway[2][3][4][5]

- Activation: The carboxylic acid (deprotonated by a tertiary base) attacks the phosphorus center, displacing one chloride ion.[1] The steric bulk of the 2,6-dimethyl group prevents the formation of the symmetric anhydride (attack by a second carboxylate), directing the pathway toward the reactive mixed anhydride.[1]

- Coupling: The amine or alcohol nucleophile attacks the carbonyl carbon of the mixed anhydride. The phosphate species acts as an excellent leaving group, driven by the formation of the thermodynamically stable P=O bond in the byproduct.[1]

Visualization: Activation & Coupling Workflow

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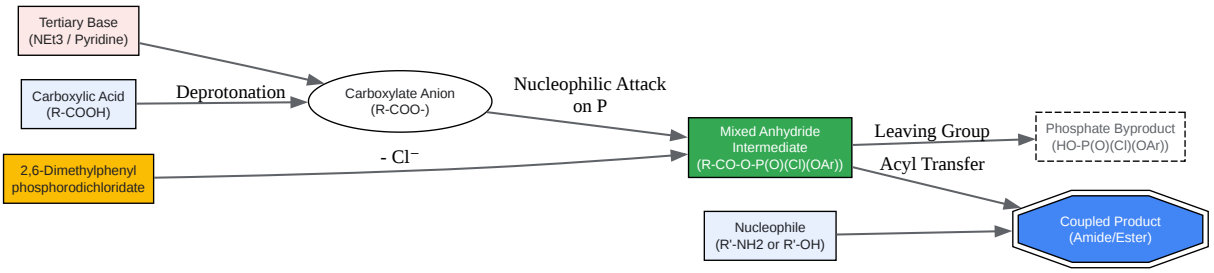

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Figure 1:Mechanistic pathway of carboxylic acid activation using **2,6-Dimethylphenyl phosphorodichloridate**.[1] The reagent facilitates the formation of a highly reactive mixed anhydride intermediate.[1]

Part 3: Experimental Protocols

Protocol A: Synthesis of Sterically Hindered Amides

Target: Coupling of Fmoc-Val-OH with H-Ile-OMe (Example of hindered coupling).

Reagents:

- Carboxylic Acid (1.0 equiv)[1]
- Amine/Amino Acid Ester (1.1 equiv)[1]
- **2,6-Dimethylphenyl phosphorodichloridate** (1.1 equiv)[1][2]
- Base:

  -Methylmorpholine (NMM) or Diisopropylethylamine (DIPEA) (2.2 equiv)[1][2]
- Solvent: Anhydrous Dichloromethane (DCM) or DMF.[2]

Step-by-Step Procedure:

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- Preparation: Flame-dry a round-bottom flask and purge with Argon/Nitrogen.
- Dissolution: Dissolve the carboxylic acid (1.0 mmol) and the amine component (1.1 mmol) in anhydrous DCM (10 mL).
- Base Addition: Cool the mixture to 0°C in an ice bath. Add the base (2.2 mmol) dropwise. Stir for 5 minutes.
- Activation & Coupling: Add **2,6-Dimethylphenyl phosphorodichloridate** (1.1 mmol) dropwise via syringe.
  - Note: The reaction is often exothermic. Maintain temperature < 5°C during addition.
- Reaction: Allow the mixture to warm to room temperature naturally. Stir for 2–4 hours. Monitor by TLC or LC-MS.[1][2]
- Quench: Quench the reaction with 10% aqueous citric acid or saturated

  .
- Workup: Extract with Ethyl Acetate (3x). Wash organics with brine, dry over

  , and concentrate.
- Purification: Purify via flash column chromatography (Silica gel, Hexane/EtOAc).

Protocol B: Difficult Esterification (Steglich Alternative)

Target: Esterification of a bulky acid with a secondary alcohol.

Modifications:

- Catalyst: Add 0.1 equiv of 4-Dimethylaminopyridine (DMAP) to accelerate the acyl transfer.[1][2]
- Temperature: If conversion is low after 2 hours, heat the reaction to reflux (40°C for DCM) for 12 hours. The thermal stability of the 2,6-dimethylphenyl phosphate intermediate allows for heating, unlike unstable O-acylisoureas in DCC coupling.[1]

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Part 4: Data & Optimization[1][2]

Comparison with Standard Reagents

The following table illustrates the performance of **2,6-Dimethylphenyl phosphorodichloridate** against standard reagents for the coupling of Pivalic acid (bulky) with Aniline (weak nucleophile).

Reagent	Conditions	Yield (%)	Byproduct Removal	Comments
DCC	DCM, RT, 12h	65%	Difficult (DCU urea)	Slow activation; significant urea contamination.[1][2]
EDC·HCl	DCM, RT, 12h	70%	Easy (Water soluble)	Moderate yield; potential -acyl urea formation.[1][2]
$PhOPOCl_2$	DCM, 0°C→RT, 2h	82%	Moderate	Good reactivity; phenol byproduct is acidic.
2,6-DMPP	DCM, 0°C→RT, 2h	91%	Easy	Highest yield; 2,6-dimethylphenol is easily separated.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of reagent	Ensure all solvents are anhydrous. The P-Cl bond is moisture sensitive.[1][2]
Racemization	Over-activation	Maintain 0°C during the addition of the reagent.[1][3] Use collidine as a milder base instead of TEA.
Slow Reaction	Steric clash	Switch solvent to DMF to improve polarity; add 0.1 eq DMAP.
Precipitate	Amine-HCl salt	This is normal.[1][2] Ensure vigorous stirring. The salt will dissolve during aqueous workup.

Part 5: Safety & Handling

- Corrosivity: **2,6-Dimethylphenyl phosphorodichloridate** releases HCl upon hydrolysis.[1][2] Handle in a fume hood.
- Moisture Sensitivity: Store under inert gas (Argon) at 2–8°C. If the liquid turns cloudy or viscous, it may have hydrolyzed/polymerized.
- Toxicity: Like all organophosphorus chlorides, it is a cholinesterase inhibitor. Wear double nitrile gloves and eye protection.[2]

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